Application Notes and Protocols for NSC-87877 in In Vivo Mouse Models

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Compound of Interest	
Compound Name:	*NSC-87877*
CAS No.:	*56990-57-9*
Cat. No.:	*B1677016*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vivo use of **NSC-87877**, a potent inhibitor of SHP1 and SHP2 phosphatases, in various mouse models.[1][2][3] This document includes detailed dosage information, experimental protocols, and visualizations of relevant signaling pathways.

Overview of NSC-87877

NSC-87877 is a cell-permeable inhibitor of both SHP-1 and SHP-2 with IC50 values of 355 and 318 nM, respectively.[4] It has been shown to inhibit EGF-induced Erk1/2 activation in HEK293 cells and reduce the viability of MDA-MB-468 cells.[5] Beyond SHP1/SHP2, **NSC-87877** has also been identified as an inhibitor of dual-specificity phosphatase 26 (DUSP26).[1][3][6] Its ability to modulate key signaling pathways has led to its investigation in various disease models.

In Vivo Dosage and Administration

The following table summarizes the reported in vivo dosages of **NSC-87877** in different mouse models. The most common route of administration is intraperitoneal (i.p.) injection.

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Mouse Model	Dosage	Administration Route	Frequency	Reference
Spinal Cord Injury	Not specified in mg/kg	Intraperitoneal (i.p.)	Days 1, 4, 7, 10, and 13 post-injury	[5]
Intrarenal Neuroblastoma	30 mg/kg	Intraperitoneal (i.p.)	Once daily for 15 days	[1]
Liver Regeneration (Partial Hepatectomy)	7.5 mg/kg	Intraperitoneal (i.p.)	Twice daily	[2][7][8]
Ovariectomy-Induced Osteoporosis	Not specified	Intraperitoneal (i.p.)	Not specified	

Experimental Protocols

Preparation of NSC-87877 for In Vivo Administration

A common formulation for preparing **NSC-87877** for intraperitoneal injection is as follows:

- Prepare a stock solution: Dissolve **NSC-87877** in DMSO to create a stock solution (e.g., 25 mg/mL).[1]
- Prepare the vehicle: The vehicle consists of a mixture of PEG300, Tween-80, and saline.[1]
- Formulate the working solution: For a 1 mL working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly. Add 50 µL of Tween-80 and mix again. Finally, add 450 µL of saline to bring the total volume to 1 mL.[1]
- Administration: It is recommended to prepare the working solution fresh on the day of use.[1] Solutions of **NSC-87877** are noted to be unstable and should be prepared fresh or purchased in small, pre-packaged sizes.[3]

Spinal Cord Injury (SCI) Mouse Model

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This protocol describes a contusion model of SCI in mice.[5][9]

- Animal Model: Adult male C57BL/6 mice (6–8 weeks old) are commonly used.[5]
- Anesthesia: Anesthetize the mice using an appropriate method, such as sevoflurane inhalation.[5]
- Surgical Procedure:
  - Perform a laminectomy at the T10–T11 level to expose the dorsal surface of the spinal cord.[5]
  - Induce a contusive injury using a device such as an Infinite Horizon (IH) impactor.[9] One study used a 5g weight dropped from a height of 30 mm.[5]
  - Suture the muscle and skin layers.[5]
- **NSC-87877** Administration: Administer **NSC-87877** intraperitoneally at the desired dosage on days 1, 4, 7, 10, and 13 following the SCI.[5]
- Post-operative Care and Functional Assessment:
  - Provide appropriate post-operative care, including manual bladder expression.
  - Assess locomotor function using a scale such as the Basso Mouse Scale (BMS).[10][11]

Intrarenal Neuroblastoma Mouse Model

This protocol outlines the establishment of an intrarenal neuroblastoma model in nude mice.[1][12][13]

- Animal Model: Female nude mice are used for this model.[1]
- Cell Line: p53 wild-type neuroblastoma (NB) cell lines can be used.[1]
- Tumor Cell Implantation:
  - Anesthetize the mice.

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- Inject neuroblastoma cells into the renal capsule to establish an intrarenal tumor.

- **NSC-87877** Administration: Begin intraperitoneal injections of **NSC-87877** at 30 mg/kg once daily for 15 days.[1]

- Tumor Growth Monitoring: Monitor tumor growth over time. Treatment with **NSC-87877** has been shown to significantly inhibit neuroblastoma tumor growth.[1]

Liver Regeneration (Partial Hepatectomy) Mouse Model

This protocol describes a 70% partial hepatectomy model to study liver regeneration.[2][7][14]

- Animal Model: C57BL/6J mice are suitable for this model.[7]

- Anesthesia: Anesthetize the mice.

- Surgical Procedure:

  - Perform a 70% partial hepatectomy by ligating and resecting the median and left lateral liver lobes.

- **NSC-87877** Administration: Administer **NSC-87877** at a dose of 7.5 mg/kg via intraperitoneal injection twice daily following the hepatectomy.[2][7][8]

- Assessment of Liver Regeneration:

  - Monitor the liver-to-body weight ratio at various time points post-hepatectomy (e.g., 40, 72, and 120 hours).[2][7]

  - Measure plasma alanine aminotransferase (ALT) levels as a marker of liver injury.[2][7]

  - Perform histological analysis (e.g., H&E staining) of liver sections.[7]

Ovariectomy-Induced Osteoporosis Mouse Model

This protocol details the creation of an osteoporosis model through bilateral ovariectomy.[15][16][17]

- Animal Model: Female C57BL/6 mice (e.g., 10 weeks old) are commonly used.[16]

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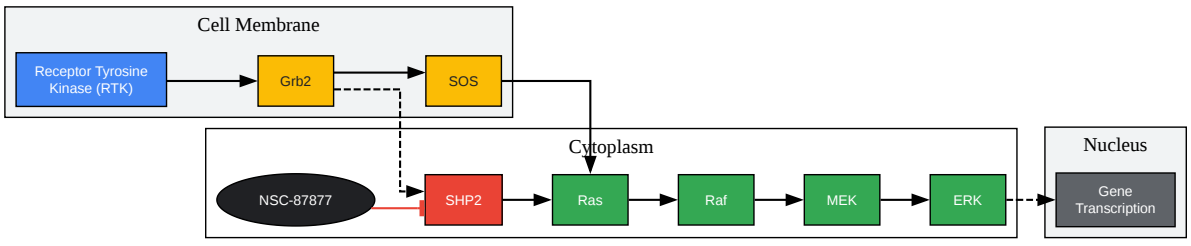
- Anesthesia: Anesthetize the mice.
- Surgical Procedure:
  - Perform a bilateral ovariectomy to induce estrogen deficiency. Sham-operated animals undergo a similar procedure where the ovaries are exteriorized but not removed.[16]
- **NSC-87877** Administration: Administer **NSC-87877** intraperitoneally at the desired dosage and frequency.
- Assessment of Osteoporosis:
  - After a set period (e.g., 6 weeks), harvest femurs and tibias.[15]
  - Analyze bone microarchitecture using micro-computed tomography (µCT).[15]
  - Perform histological analysis of bone sections.

Signaling Pathways and Experimental Workflow

Signaling Pathways

NSC-87877 primarily targets the SHP2 phosphatase, which plays a crucial role in various signaling cascades, including the Ras/MEK/ERK pathway.[18] It has also been shown to impact the p53 signaling pathway.



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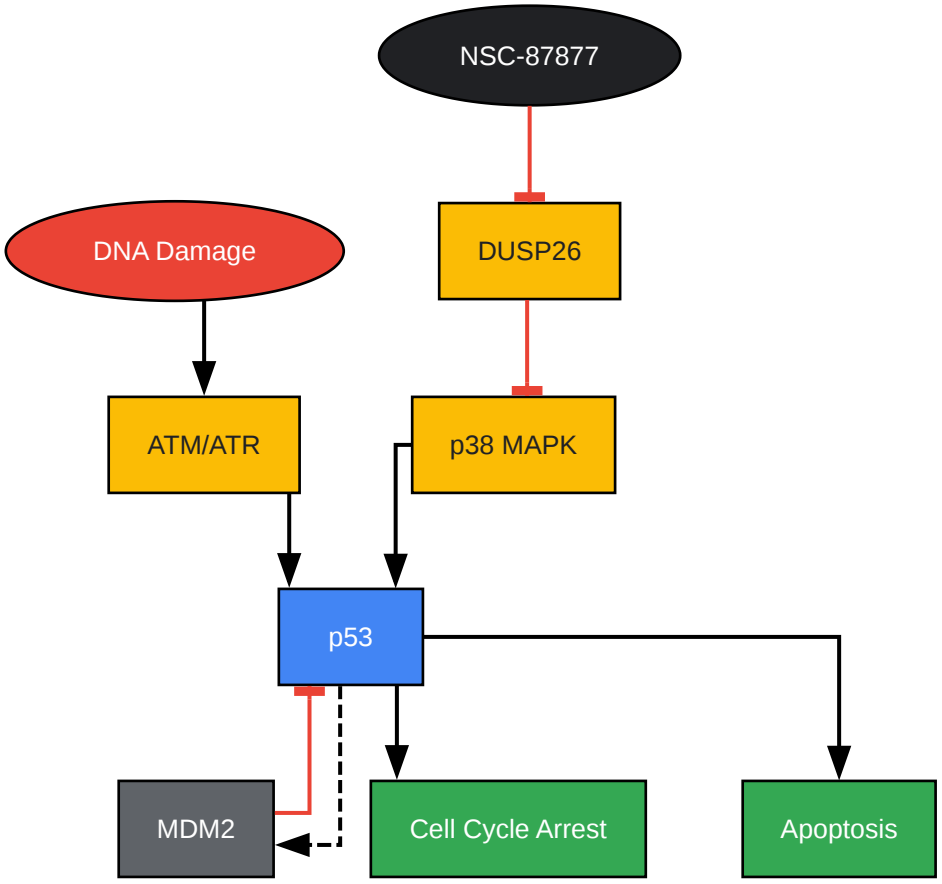
SHP2 Signaling Pathway Inhibition by **NSC-87877**



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p53 Signaling Pathway Modulation by **NSC-87877**

Experimental Workflow

The following diagram illustrates a general workflow for conducting in vivo studies with **NSC-87877** in mouse models.

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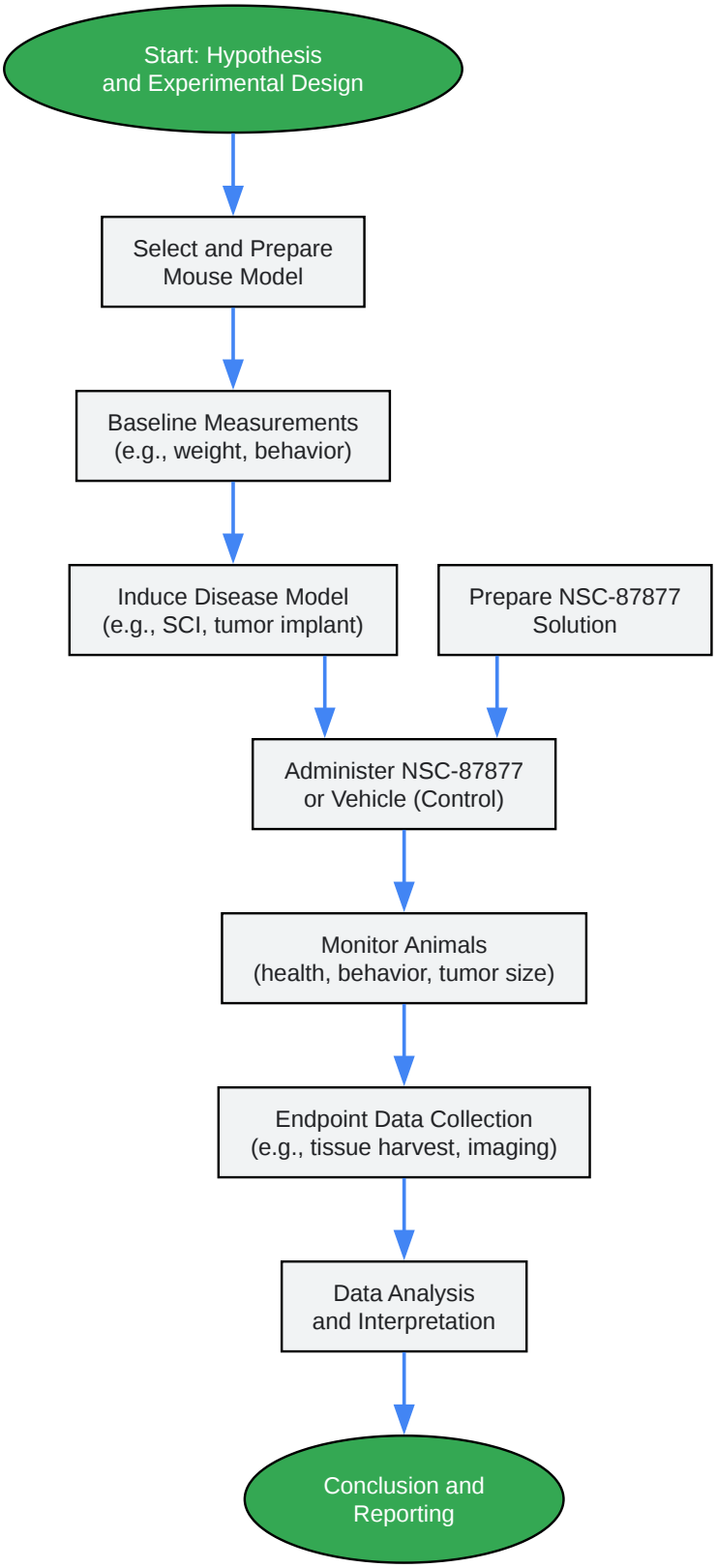

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General Experimental Workflow for In Vivo Studies

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